

Navigating the Safe Disposal of ML339: A Procedural Guide

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Compound of Interest

Compound Name: **ML339**

Cat. No.: **B609146**

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For researchers and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential information and a step-by-step procedure for the safe disposal of **ML339**, a selective CXCR6 antagonist. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **ML339** is not readily available in the public domain, this document synthesizes known chemical properties and general best practices for chemical waste management to offer a reliable operational plan.

Core Safety and Chemical Data

Understanding the fundamental properties of **ML339** is the first step toward safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Weight	502.00 g/mol	[1] [2]
Molecular Formula	C26H32ClN3O5	[2] [3]
CAS Number	2579689-83-9	[2] [4]
IC50 (hCXCR6)	140 nM	[2] [3] [4] [5]
Solubility in DMSO	Up to 125 mg/mL	[3]
Storage (Powder)	-20°C for up to 3 years	[3]
Storage (in Solvent)	-80°C for up to 1 year	[3]

Procedural Steps for Proper Disposal

Given the absence of a specific SDS for **ML339**, a conservative approach to disposal is required. The following procedure is based on general guidelines for the disposal of non-acutely hazardous chemical waste. Always consult your institution's Environmental Health and Safety (EHS) department for specific local regulations and procedures.

Step 1: Personal Protective Equipment (PPE) Before handling **ML339**, ensure you are wearing appropriate PPE, including:

- Safety glasses or goggles
- Chemical-resistant gloves (nitrile or neoprene recommended)
- A lab coat

Step 2: Waste Segregation Proper segregation of chemical waste is critical to prevent dangerous reactions and ensure compliant disposal.

- Solid Waste:
 - Place any solid **ML339**, contaminated personal protective equipment (e.g., gloves, weigh paper), and empty vials into a designated solid chemical waste container.

- Ensure the container is clearly labeled with "Hazardous Waste," the chemical name ("ML339"), and the approximate quantity.
- Liquid Waste:
 - Collect all solutions containing **ML339** in a dedicated, leak-proof, and chemically compatible liquid waste container.
 - Do not mix **ML339** solutions with other incompatible chemical wastes.
 - The container must be clearly labeled with "Hazardous Waste," the full names of all chemical constituents (e.g., "**ML339** in DMSO"), and their approximate concentrations.

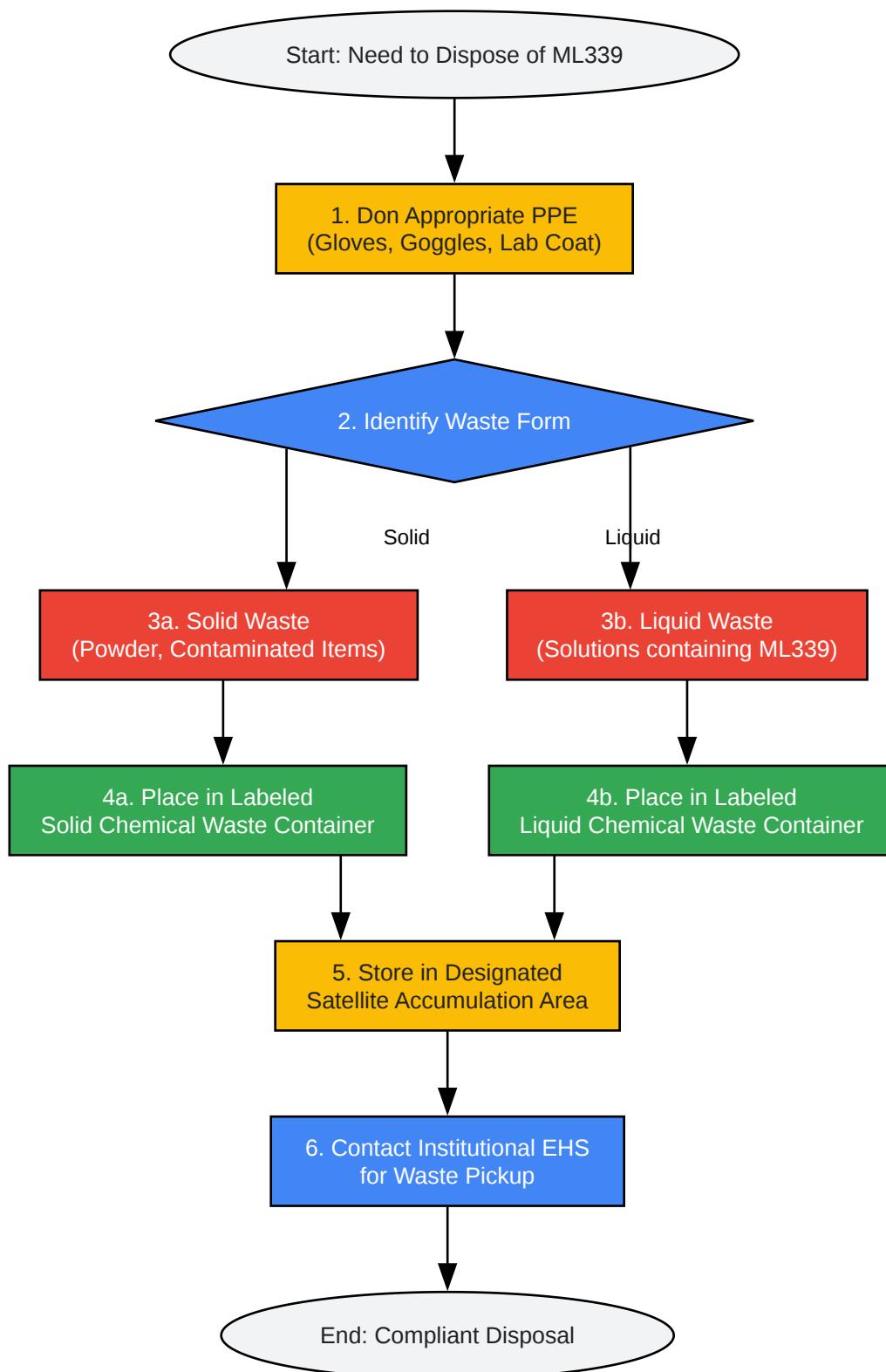
Step 3: Waste Storage Store waste containers in a designated and well-ventilated satellite accumulation area within the laboratory.

- Keep containers securely closed except when adding waste.
- Ensure secondary containment is in place to capture any potential leaks.

Step 4: Arranging for Disposal Contact your institution's EHS department to schedule a pickup of the hazardous waste. Do not dispose of **ML339**, either in solid or liquid form, down the drain or in the regular trash.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **ML339**.

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Caption: Decision workflow for the safe disposal of **ML339**.

By adhering to these procedures and consulting with local safety officials, researchers can ensure the safe and compliant disposal of **ML339**, fostering a secure laboratory environment.

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